

# An In-depth Technical Guide to the Physicochemical Properties of 2',4'-Dimethoxyacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2',4'-Dimethoxyacetophenone**

Cat. No.: **B1329363**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2',4'-Dimethoxyacetophenone**, also known as Resacetophenone dimethyl ether, is an aromatic ketone that serves as a versatile building block in organic synthesis.<sup>[1]</sup> Its unique chemical structure makes it a valuable intermediate in the production of pharmaceuticals, agrochemicals, and fragrances.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of the physicochemical properties of **2',4'-Dimethoxyacetophenone**, detailed experimental protocols for its synthesis, and a summary of its applications, particularly in the realm of drug development.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **2',4'-Dimethoxyacetophenone** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference
Molecular Formula	$C_{10}H_{12}O_3$	[1][4]
Molecular Weight	180.20 g/mol	[1]
CAS Number	829-20-9	[1][4]
Appearance	White to off-white crystalline powder	[1][4][5]
Melting Point	37-42 °C	[1][6][7]
Boiling Point	288 °C (lit.)	[4][5]
Density	~1.1272 g/cm <sup>3</sup> (rough estimate)	[4]
Solubility	Soluble in Dichloromethane, Ethyl Acetate, and Methanol. [4][5] Insoluble in water.[8]	
Flash Point	>111 °C (>230 °F)	[4]
Storage Temperature	0-8 °C, Keep in a dark, dry, and sealed place.	[1][4][5]
Sensitivity	Light Sensitive	[4][5]

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and purity assessment of **2',4'-Dimethoxyacetophenone**.

- <sup>1</sup>H NMR Spectrum: Spectral data for **2',4'-Dimethoxyacetophenone** is available, providing information on the proton environment within the molecule.[9]
- <sup>13</sup>C NMR Spectrum: The <sup>13</sup>C NMR spectrum provides detailed information about the carbon skeleton of the molecule.[10]
- Infrared (IR) Spectrum: The IR spectrum reveals the presence of key functional groups. The NIST/EPA Gas-Phase Infrared Database contains the gas-phase IR spectrum for this

compound.[11]

- Mass Spectrum (MS): The mass spectrum helps in determining the molecular weight and fragmentation pattern. The NIST Mass Spectrometry Data Center has compiled electron ionization mass spectral data.[12]
- UV-Vis Spectrum: The UV-Vis spectrum provides information about the electronic transitions within the molecule.[13]

## Experimental Protocols

The synthesis of **2',4'-Dimethoxyacetophenone** can be achieved through various methods. Below are detailed protocols for two common synthetic routes.

### Method 1: Methylation of Resacetophenone

This method involves the methylation of 2',4'-dihydroxyacetophenone (resacetophenone) using dimethyl sulfate.

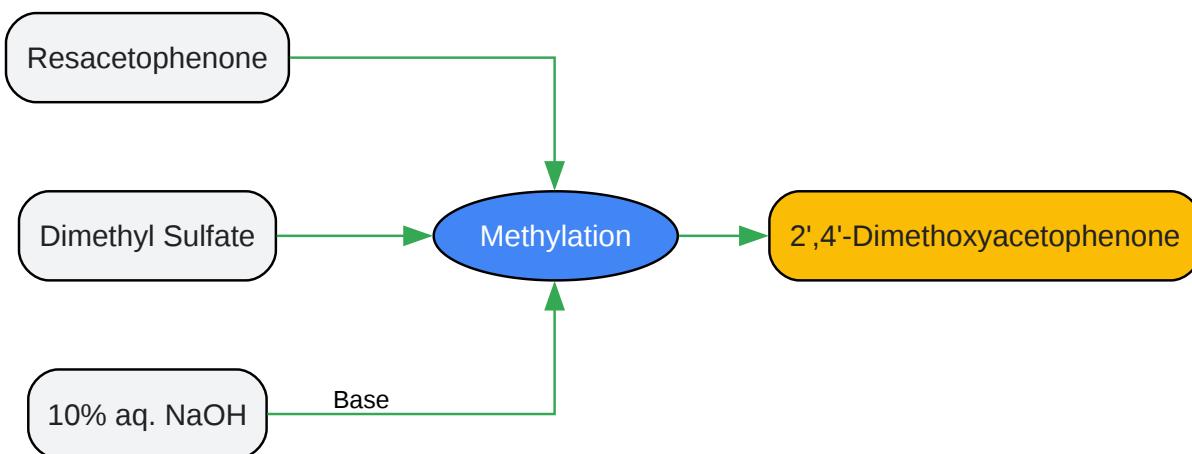
Materials:

- Resacetophenone (2',4'-dihydroxyacetophenone)
- Dimethyl sulfate
- 10% aqueous sodium hydroxide solution
- Reaction vessel
- Stirring apparatus
- Standard laboratory glassware for extraction and purification

Procedure:

- In a suitable reaction vessel, dissolve resacetophenone in a 10% aqueous sodium hydroxide solution.

- While stirring, carefully add dimethyl sulfate to the reaction mixture. The reaction is exothermic and should be controlled.
- Continue stirring until the reaction is complete. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product, **2',4'-Dimethoxyacetophenone**, can be isolated by extraction with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
- The organic layer is then washed, dried, and the solvent is evaporated to yield the crude product.
- Purification can be achieved by recrystallization or column chromatography to obtain a product with a purity of 61% or higher.[5][14]



[Click to download full resolution via product page](#)

Synthesis of **2',4'-Dimethoxyacetophenone** via Methylation.

## Method 2: Friedel-Crafts Acylation of 1,3-Dimethoxybenzene

This method utilizes 1,3-dimethoxybenzene as the starting material in a Friedel-Crafts acylation reaction.[15]

Materials:

- 1,3-Dimethoxybenzene
- Acetonitrile
- Lewis acid (e.g.,  $\text{AlCl}_3$ ,  $\text{ZnCl}_2$ )
- Dry hydrogen chloride gas
- Anhydrous reaction solvent (e.g., carbon disulfide, nitrobenzene)
- Reaction flask equipped with a gas inlet and stirrer
- Apparatus for filtration and hydrolysis

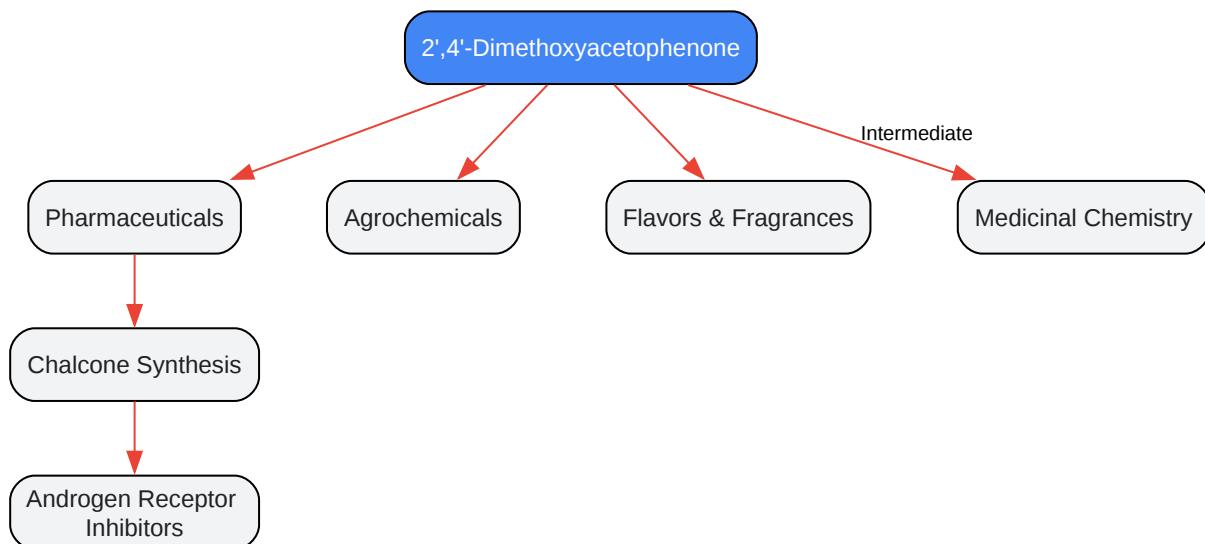
#### Procedure:

- In a reaction flask, dissolve 1,3-dimethoxybenzene in an anhydrous reaction solvent.
- Cool the mixture to  $-10\text{ }^\circ\text{C}$  and add a Lewis acid while stirring.
- Slowly drip in acetonitrile.
- Pass dry hydrogen chloride gas through the reaction mixture.
- Maintain the reaction at the specified temperature for 10-30 hours, monitoring for the consumption of 1,3-dimethoxybenzene.
- Once the reaction is complete, stop stirring and filter the mixture to obtain a solid intermediate.
- Hydrolyze the solid intermediate by adding it to water.
- After hydrolysis is complete, cool the mixture and filter to isolate the **2',4'-Dimethoxyacetophenone** product.[\[15\]](#)

## Applications in Research and Drug Development

**2',4'-Dimethoxyacetophenone** is a key intermediate in the synthesis of a variety of biologically active compounds.[\[1\]](#) Its applications span several areas of research and development.

- Pharmaceutical Synthesis: It is a precursor in the synthesis of various pharmaceutical intermediates.[1][2][3] For instance, it is used to prepare chalcones, which are known to exhibit a wide range of biological activities.[15] One notable application is in the synthesis of inhibitors for androgen receptor transposition, which has implications for prostate cancer therapy.[15]
- Agrochemicals: The chemical structure of **2',4'-Dimethoxyacetophenone** is utilized in the development of new crop protection solutions.[1][2][3]
- Flavor and Fragrance Industry: Due to its pleasant aroma, it is a key ingredient in the formulation of perfumes and flavorings.[1][2][3]
- Organic Synthesis: It serves as a fundamental building block for creating more complex molecules with potential applications in medicinal chemistry.[1]



[Click to download full resolution via product page](#)

Applications of **2',4'-Dimethoxyacetophenone**.

## Safety and Handling

Appropriate safety precautions should be taken when handling **2',4'-Dimethoxyacetophenone**.

- General Precautions: Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Provide appropriate exhaust ventilation where dust is formed.[16]
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (eyeshields), and a face shield. A dust mask (type N95 or equivalent) is also recommended.
- In case of contact:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[17]
  - Skin: Wash off with soap and plenty of water.[16]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[17] It is incompatible with strong oxidizing agents.[17]

This technical guide provides a solid foundation for researchers and professionals working with **2',4'-Dimethoxyacetophenone**. For more detailed information, consulting the cited references is recommended.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 3. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 4. 2,4-Dimethoxyacetophenone CAS#: 829-20-9 [[amp.chemicalbook.com](http://amp.chemicalbook.com)]
- 5. 2,4-Dimethoxyacetophenone | 829-20-9 [[chemicalbook.com](http://chemicalbook.com)]

- 6. 2',4'-Dimethoxyacetophenone, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 7. 2',4'-Dimethoxyacetophenone, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 8. 3',4'-Dimethoxyacetophenone, 98+% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 9. 2,4-Dimethoxyacetophenone(829-20-9) 1H NMR [m.chemicalbook.com]
- 10. spectrabase.com [spectrabase.com]
- 11. 2',4'-Dimethoxyacetophenone [webbook.nist.gov]
- 12. 2',4'-Dimethoxyacetophenone [webbook.nist.gov]
- 13. spectrabase.com [spectrabase.com]
- 14. 2,4-Dimethoxyacetophenone synthesis - chemicalbook [chemicalbook.com]
- 15. CN103570518A - Preparation method of 2, 4-dimethoxyacetophenone - Google Patents [patents.google.com]
- 16. westliberty.edu [westliberty.edu]
- 17. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2',4'-Dimethoxyacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329363#physicochemical-properties-of-2-4-dimethoxyacetophenone>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)